

SNIPER(ABL)-049: A Technical Guide to Targeted BCR-ABL Protein Degradation

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Compound of Interest

Compound Name: *Sniper(abl)-049*

Cat. No.: *B11929506*

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This in-depth technical guide provides a comprehensive overview of **SNIPER(ABL)-049**, a specific and non-genetic inhibitor of apoptosis protein [IAP]-dependent protein eraser (SNIPER) designed for the targeted degradation of the oncogenic BCR-ABL protein. This document outlines the core mechanism, quantitative efficacy, and detailed experimental protocols relevant to the study of this compound.

Core Concept: Targeted Protein Degradation with SNIPERs

SNIPERs are heterobifunctional molecules engineered to hijack the cell's natural protein disposal system—the ubiquitin-proteasome pathway. They consist of three key components: a ligand that binds to the target protein, a ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two. In the case of **SNIPER(ABL)-049**, it conjugates the ABL kinase inhibitor Imatinib with Bestatin, a ligand for the Inhibitor of Apoptosis Proteins (IAPs), a family of E3 ubiquitin ligases.^{[1][2][3][4][5][6][7]} This dual-binding capacity brings the BCR-ABL protein into close proximity with the IAP E3 ligase, leading to the ubiquitination of BCR-ABL and its subsequent degradation by the proteasome.

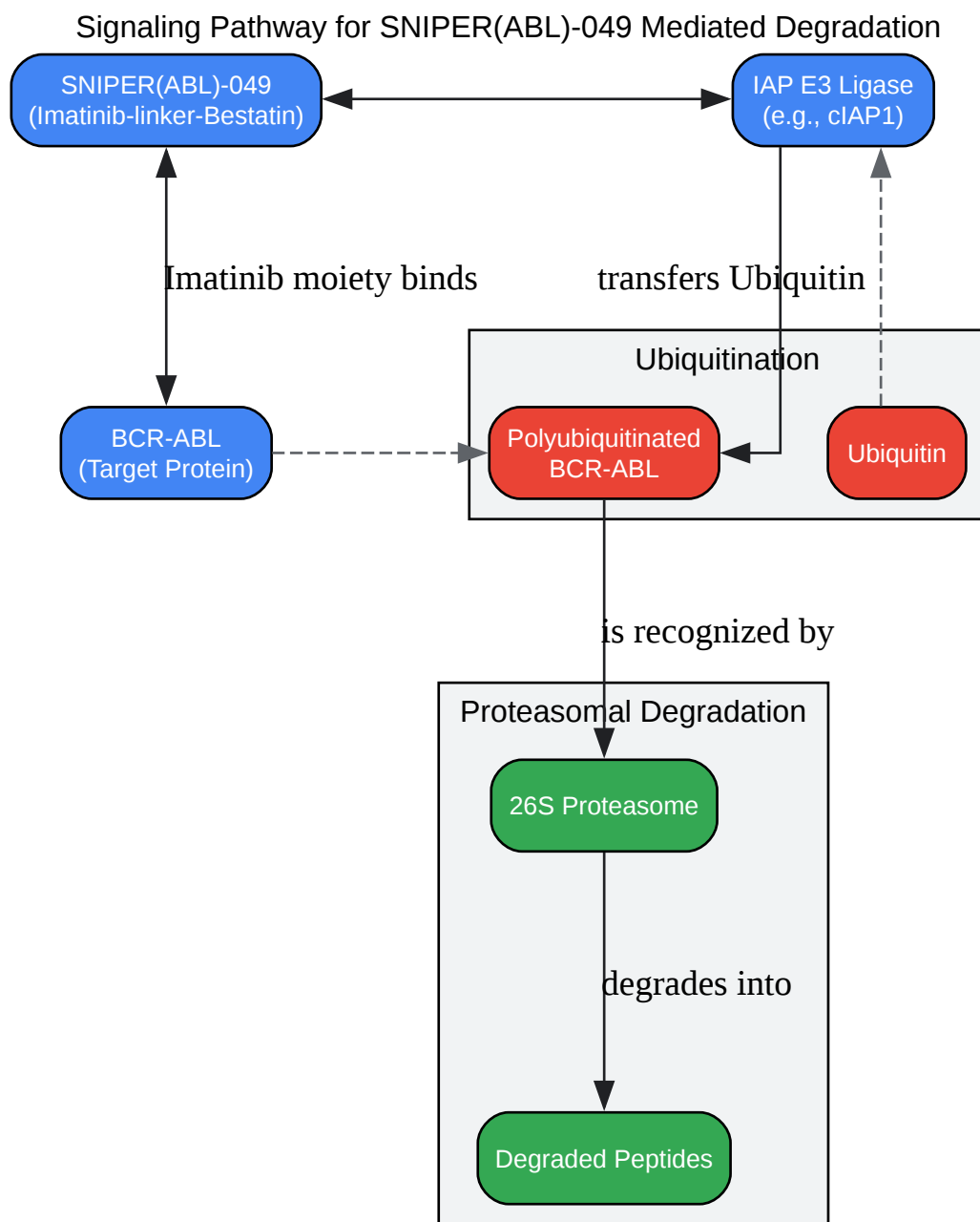
Quantitative Data: Efficacy of SNIPER(ABL)-049 and Related Compounds

The efficacy of protein degraders is commonly measured by their DC50 value, which represents the concentration of the compound required to degrade 50% of the target protein. **SNIPER(ABL)-049** has been shown to induce the degradation of the BCR-ABL protein with a DC50 of 100 μ M.^{[1][2][3][4][5][7]} For comparative purposes, the following table summarizes the DC50 values of **SNIPER(ABL)-049** and other SNIPER(ABL) compounds targeting BCR-ABL, highlighting the impact of different ABL inhibitors and IAP ligands on degradation potency.

Compound Name	ABL Inhibitor	IAP Ligand	DC50 (μ M)
SNIPER(ABL)-049	Imatinib	Bestatin	100 ^{[1][2][3][4][5][7]}
SNIPER(ABL)-013	GNF5	Bestatin	20
SNIPER(ABL)-015	GNF5	MV-1	5
SNIPER(ABL)-019	Dasatinib	MV-1	0.3
SNIPER(ABL)-024	GNF5	LCL161 derivative	5
SNIPER(ABL)-033	HG-7-85-01	LCL161 derivative	0.3
SNIPER(ABL)-039	Dasatinib	LCL161 derivative	0.01
SNIPER(ABL)-044	HG-7-85-01	Bestatin	10
SNIPER(ABL)-058	Imatinib	LCL161 derivative	10

Visualizing the Mechanism and Workflow

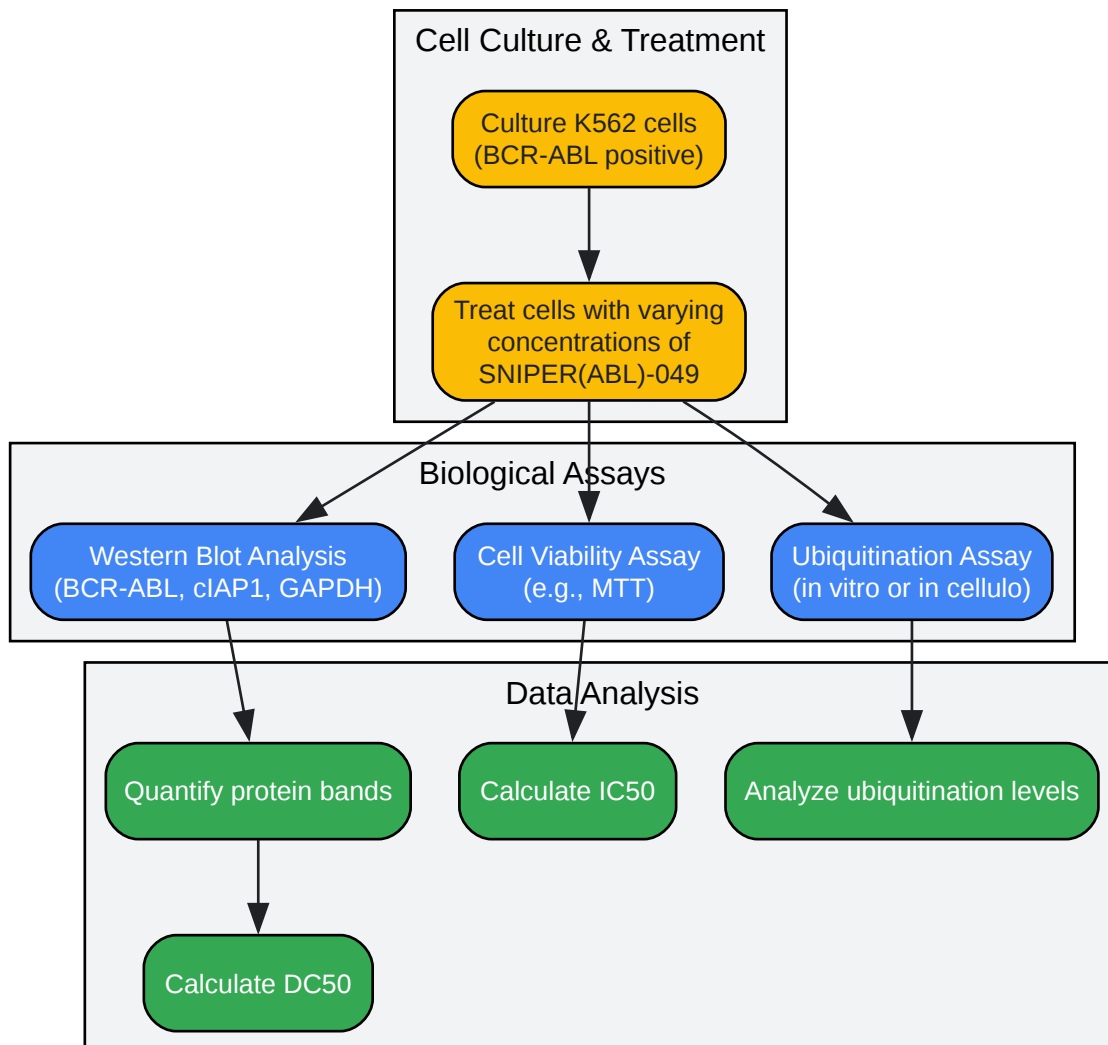
To further elucidate the processes involved, the following diagrams illustrate the signaling pathway of **SNIPER(ABL)-049**, a typical experimental workflow for its evaluation, and the logical relationship of its components.



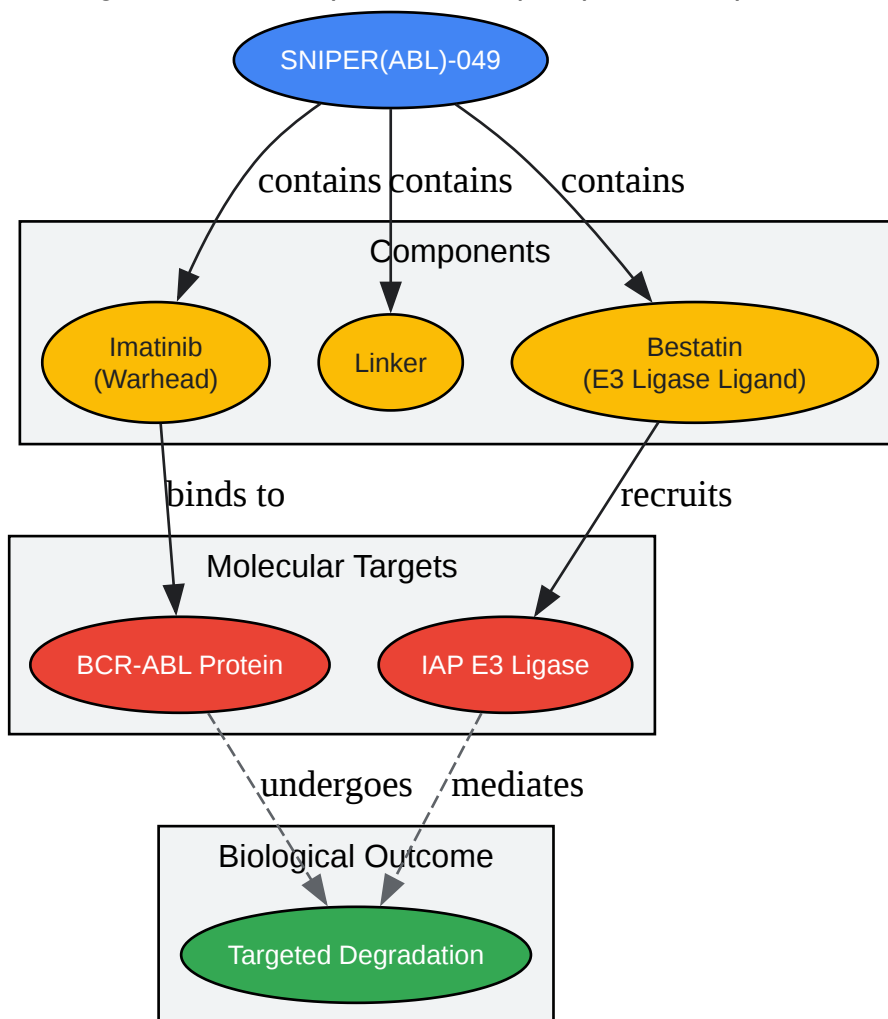
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Caption: **SNIPER(ABL)-049** facilitates the ubiquitination and subsequent degradation of BCR-ABL.

Experimental Workflow for Evaluating SNIPER(ABL)-049



Logical Relationship of SNIPER(ABL)-049 Components



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